

Phenkapton degradation products and analysis challenges

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Compound Focus: Phenkapton

CAS No.: 2275-14-1

Cat. No.: S576430

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Phenkapton Fact Sheet

The table below summarizes the core identification and properties of **Phenkapton** from available data [1].

Property	Description
IUPAC Name	S-[[[(2,5-dichlorophenyl)sulfanyl]methyl] O,O-diethyl phosphorodithioate [1]
CAS RN	2275-14-1 [1]
Chemical Formula	C ₁₁ H ₁₅ Cl ₂ O ₂ PS ₃ [1]
Pesticide Type	Insecticide; Acaricide [1]
Mode of Action	Acetylcholinesterase (AChE) inhibitor [1]
Regulatory Status	Obsolete; not approved in the EU [1]
Physical State	Liquid [1]

Key Physicochemical & Environmental Fate Data

Understanding these properties is fundamental for anticipating analysis behavior and environmental persistence [1].

Parameter	Value	Significance / Implication
Water Solubility	0.044 mg/L @ 20°C, pH 7 [1]	Very low; indicates high potential for adsorption to soil and sediment.
Log P (Partition Coefficient)	5.84 [1]	High; strongly lipophilic, indicating high potential for bioaccumulation.
Mammalian Acute Oral LD ₅₀	44 mg/kg [1]	High toxicity.
Bio-concentration Factor (BCF)	Data not available in search results, but high BCF is anticipated based on log P.	--
Status	Classified as a "Forever Chemical" due to high aquatic toxicity and potential for bioaccumulation [1].	Persistent and hazardous in the environment.

Analytical Standards & Residue Analysis

For accurate residue analysis in food and environmental samples, high-purity reference materials are available [2].

- **Supplier:** HPC Standards GmbH [2].
- **Common Formats:** Solutions in acetonitrile at various concentrations (e.g., 10.0 µg/ml, 100 µg/ml) [2].
- **Certification:** ISO 17034 Certified Reference Materials are available [2].

Primary Analysis Challenges & Troubleshooting

Given the data, researchers should be prepared for the following challenges:

- **Challenge 1: Low Water Solubility and Adsorption**

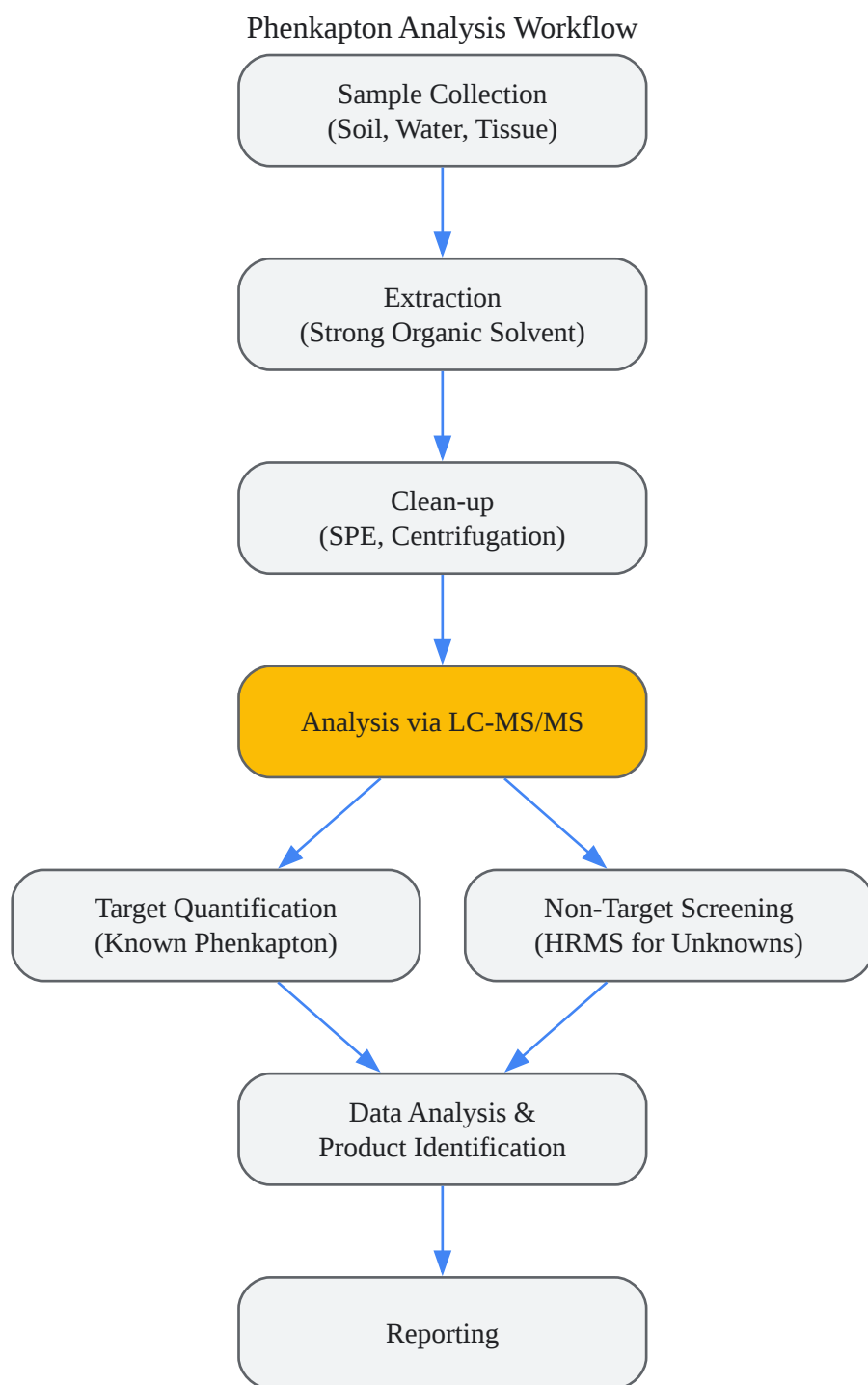
- **Issue:** The very low water solubility and high Log P mean **Phenkaptan** will readily bind to glassware, vial walls, and filtration apparatus, leading to low analytical recovery rates [1].
- **Troubleshooting Guide:**
 - **Step 1:** Use silanized glassware to minimize active surfaces.
 - **Step 2:** For sample preparation, ensure the solvent is strong enough to desorb the analyte (e.g., use acetonitrile or methanol).
 - **Step 3:** Avoid or carefully validate any filtration steps; consider centrifugation as an alternative.

- **Challenge 2: Lack of Modern Degradation Data**

- **Issue:** As an obsolete compound, specific, well-documented degradation pathways and products in peer-reviewed literature are scarce [1].
- **Troubleshooting Guide:**
 - **Step 1:** Infer potential degradation pathways based on its chemical class. As an organothiophosphate and given the phenyl-thioether structure, oxidation of the P=S bond and cleavage of the S-CH₂ bond are plausible initial degradation steps.
 - **Step 2:** Employ non-targeted analysis techniques like LC-HRMS (Liquid Chromatography-High Resolution Mass Spectrometry) to screen for unknown transformation products.
 - **Step 3:** Monitor for ions corresponding to potential breakdown products, such as those resulting from oxidative desulfuration or dealkylation.

Experimental Workflow for Analysis

The diagram below outlines a generalized workflow for analyzing **Phenkaptan** and identifying its unknown degradation products.



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References

1. (Ref: ENT 25585) Phenkapton [sitem.herts.ac.uk]
2. Reference Materials – Accurate Residue Analysis... Phenkapton [hpc-standards.com]

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